

KX1-004 validation studies noise-induced hearing loss

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Compound Focus: **KX1-004**

Cat. No.: S548109

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KX1-004 vs. L-NAC: A Comparative Overview

The table below summarizes the core experimental data from a study that directly compared the protective effects of **KX1-004** and **L-NAC (N-L-acetylcysteine)** against noise-induced hearing loss [1].

Feature	KX1-004	L-NAC
Drug Type	Src-protein tyrosine kinase (Src-PTK) inhibitor [1]	Antioxidant (pro-glutathione drug) [1]
Mechanism of Action	Inhibits Src-PTK signaling pathway [1]	Reduces oxidative stress [1]
Administration Route	Subcutaneous injection [1]	Intraperitoneal injection [1]
Dosage	50 mg/kg [1]	325 mg/kg [1]
Protective Efficacy (PTS)	~10 dB less Permanent Threshold Shift (PTS) than controls [1]	~10 dB less Permanent Threshold Shift (PTS) than controls [1]

Feature	KX1-004	L-NAC
Key Advantage	Achieved comparable protection at a significantly lower concentration than L-NAC [1]	Well-studied antioxidant mechanism [1]

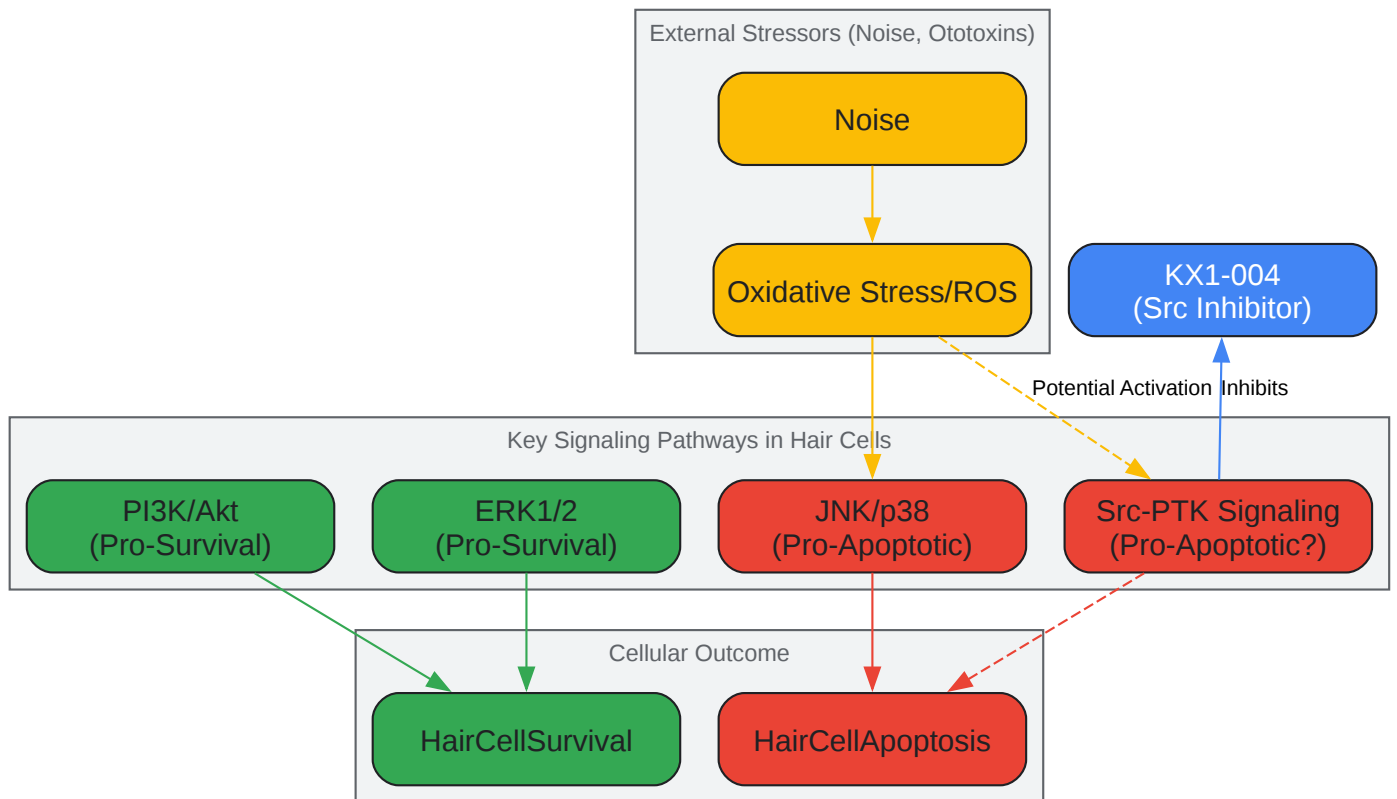
Detailed Experimental Protocol

The comparative data in the table above was generated under the following experimental conditions [1]:

- **Animal Model:** The study used animals (specific species not detailed in the abstract) with surgically implanted chronic electrodes in the inferior colliculi to estimate hearing.
- **Noise Exposure Protocol:** Animals were exposed to a 4 kHz octave band of noise at **100 dB SPL** for **6 hours per day for 4 consecutive days**.
- **Drug Administration Schedule:** Both drugs were administered **once daily, 30 minutes prior** to the onset of noise exposure.
- **Hearing Assessment:** Hearing function was evaluated by measuring the evoked response from the inferior colliculi. Threshold shifts were recorded at Day 1 (Temporary Threshold Shift, TTS) and Day 21 (Permanent Threshold Shift, PTS).
- **Safety Observations:** The study reported no significant side effects like appetite loss, weight loss, or lethargy related to either drug treatment.

Key Insights and Context

- **Comparative Efficacy:** The study concluded that **KX1-004** produced **at least as much protection as L-NAC** but at a significantly lower concentration, highlighting its potential as a potent therapeutic agent [1].
- **Mechanism Context:** While the exact signaling pathway for **KX1-004** in the cochlea is not detailed in the search results, other research shows that multiple pathways like **MAPK/ERK** and **PI3K/Akt** are crucial for hair cell survival [2]. **KX1-004**, as a Src inhibitor, likely interferes with stress-induced apoptotic pathways in hair cells. The following diagram outlines the general signaling pathways involved in hair cell damage and survival, within which **KX1-004** is hypothesized to act.



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References

1. A comparison of the protective effects of systemic ... [pubmed.ncbi.nlm.nih.gov]
2. Key Signaling Pathways Regulate the Development and ... [pmc.ncbi.nlm.nih.gov]

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